

Technical Guide: Physicochemical Properties of Boc-DL-Arg(Pmc)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Boc-DL-Arg(Pmc)(Pmc)-OH

Cat. No.: B15286543

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This technical guide provides a concise overview of the molecular weight and chemical formula for the protected amino acid derivative, Boc-DL-Arg(Pmc)-OH. The information presented is intended for researchers, scientists, and professionals in the field of drug development and peptide chemistry. It is important to note that while the query specified two Pmc (2,2,5,7,8-pentamethylchroman-6-sulfonyl) groups, publicly available data consistently refers to the mono-protected version of the molecule.

Physicochemical Data

The quantitative data for Boc-DL-Arg(Pmc)-OH is summarized in the table below. This information is critical for various applications, including peptide synthesis, purification, and analytical characterization.

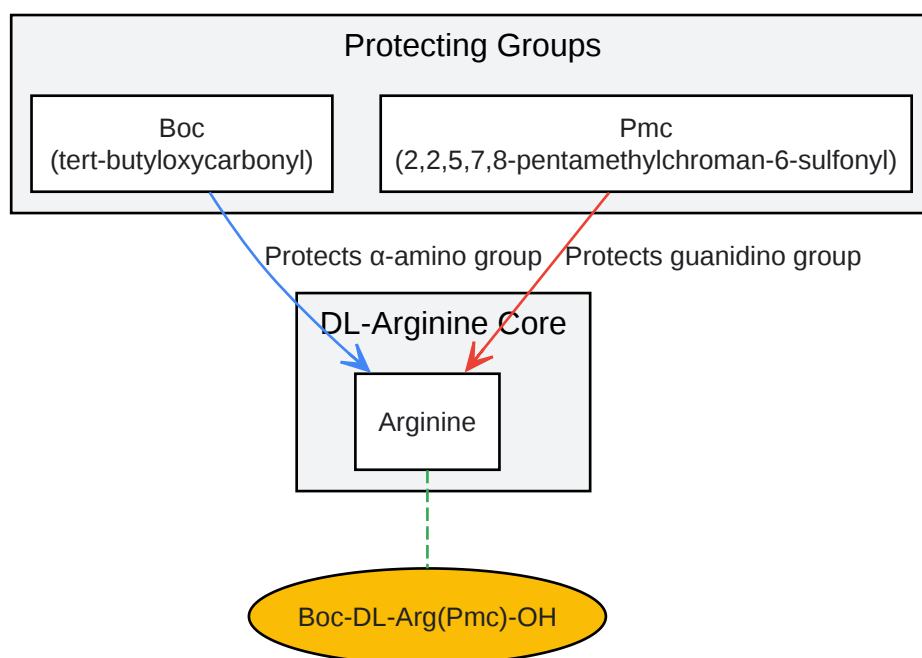
Property	Value	Source
Molecular Formula	C25H40N4O7S	[1] [2] [3] [4]
Molecular Weight	540.7 g/mol	[1] [2]
Exact Mass	540.26177080 Da	[1] [3]
Topological Polar Surface Area	178 Å ²	[1] [3]
XLogP3	3.3	[1] [3]
Hydrogen Bond Donor Count	4	[3]
Hydrogen Bond Acceptor Count	8	[3]
Rotatable Bond Count	11	[3]
Complexity	955	[1]

Experimental Protocols

Detailed experimental protocols for the synthesis or specific applications of **Boc-DL-Arg(Pmc)** (**Pmc**)-OH are not readily available in the public domain, likely due to the rarity of the di-protected variant. The mono-protected form, Boc-L-Arg(Pmc)-OH, is a commercially available amino acid building block used in solid-phase peptide synthesis (SPPS). Standard coupling methods, such as those utilizing carbodiimides (e.g., DCC, DIC) or activated esters (e.g., HOBt, HBTU), are typically employed for its incorporation into peptide sequences.

Molecular Structure and Components

The structure of Boc-DL-Arg(Pmc)-OH consists of a DL-arginine core with its alpha-amino group protected by a tert-butyloxycarbonyl (Boc) group and the guanidino side chain protected by a 2,2,5,7,8-pentamethylchroman-6-sulfonyl (Pmc) group. The relationship between these components is illustrated in the diagram below.



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Components of Boc-DL-Arg(Pmc)-OH

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References

- 1. Boc-arg(pmc)-OH | C₂₅H₄₀N₄O₇S | CID 12047511 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Pmc-DL-N(Boc)Arg-OH | C₂₅H₄₀N₄O₇S | CID 135315162 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. 200125-12-8 CAS MSDS (BOC-ARG(PMC)-OH) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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Phone: (601) 213-4426
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